

Spectroscopic Characterization of Cinnamyl Phenyl Ether: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Cinnamyl phenyl ether*

CAS No.: 16519-25-8

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Introduction

Cinnamyl phenyl ether, with the molecular formula $C_{15}H_{14}O$, is an organic compound of interest in various fields of chemical research due to its structural motifs—a phenyl group and a cinnamyl group linked by an ether bond.^{[1][2]} The presence of both aromatic and vinylic functionalities, as well as the ether linkage, gives rise to a unique spectroscopic signature. A thorough characterization using modern spectroscopic techniques is paramount for its unambiguous identification, purity assessment, and for understanding its chemical behavior.

This guide provides a detailed technical overview of the spectroscopic characterization of **cinnamyl phenyl ether**, focusing on Nuclear Magnetic Resonance (NMR) spectroscopy (1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The presented data is a combination of predicted values based on established principles and spectral data from analogous compounds, ensuring a robust and scientifically grounded analysis.

Molecular Structure and Key Features

To fully appreciate the spectroscopic data, it is essential to understand the molecular structure of **cinnamyl phenyl ether**. The molecule consists of a phenoxy group attached to a cinnamyl moiety. The cinnamyl group contains a phenyl ring and a propenyl chain, with the double bond typically in the trans or (E) configuration.

Figure 1: Molecular structure of (E)-cinnamyl phenyl ether.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **cinnamyl phenyl ether** is predicted to exhibit distinct signals corresponding to the aromatic protons of the two phenyl rings, the vinylic protons of the propenyl chain, and the methylene protons adjacent to the ether oxygen.

Predicted ¹H NMR Chemical Shifts:

Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Phenyl-H (Cinnamyl)	7.20 - 7.40	Multiplet	5H
Phenyl-H (Phenoxy)	6.90 - 7.30	Multiplet	5H
Vinylic-H (C=CH-Ph)	6.30 - 6.70	Doublet of doublets	1H
Vinylic-H (-CH=C)	6.10 - 6.40	Multiplet	1H
Methylene-H (-O-CH ₂ -)	4.60 - 4.80	Doublet	2H

Note: These are predicted values. Actual chemical shifts may vary depending on the solvent and experimental conditions.

Interpretation:

- The aromatic protons of the cinnamyl group are expected to resonate in the typical aromatic region, with potential overlap.
- The protons of the phenoxy group will also appear in the aromatic region, with the ortho protons likely shifted slightly upfield compared to the meta and para protons due to the electron-donating effect of the ether oxygen.
- The vinylic protons will show characteristic splitting patterns. The proton on the carbon adjacent to the phenyl ring is expected to be a doublet of doublets due to coupling with the other vinylic proton and the methylene protons.
- The methylene protons adjacent to the ether oxygen are deshielded and will appear as a doublet due to coupling with the adjacent vinylic proton.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the different carbon environments in the molecule.

Predicted ¹³C NMR Chemical Shifts:

Carbon	Predicted Chemical Shift (δ, ppm)
Quaternary-C (Phenoxy, C-O)	158 - 160
Phenyl-C (Cinnamyl)	125 - 137
Phenyl-C (Phenoxy)	115 - 130
Vinylic-C (C=CH-Ph)	123 - 135
Vinylic-C (-CH=C)	125 - 135
Methylene-C (-O-CH ₂ -)	65 - 75

Note: These are predicted values. Actual chemical shifts may vary depending on the solvent and experimental conditions.

Interpretation:

- The carbon atom of the phenoxy group directly attached to the oxygen will be the most downfield aromatic carbon signal due to the deshielding effect of the oxygen.[3]
- The other aromatic carbons of both phenyl rings will resonate in the typical range of 115-137 ppm.[3]
- The two vinylic carbons will have distinct chemical shifts within the alkene region.
- The methylene carbon adjacent to the ether oxygen will be significantly deshielded and appear in the 65-75 ppm range.[3]

Figure 2: A generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Predicted IR Absorption Bands:

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H stretch (Aromatic)	3000 - 3100	Medium
C-H stretch (Vinylic)	3010 - 3040	Medium
C-H stretch (Aliphatic)	2850 - 3000	Medium
C=C stretch (Aromatic)	1450 - 1600	Medium to Strong
C=C stretch (Vinylic)	1640 - 1680	Medium
C-O stretch (Aryl-Alkyl Ether)	1200 - 1275 (asymmetric) and 1020 - 1075 (symmetric)	Strong
=C-H bend (trans)	960 - 980	Strong

Interpretation:

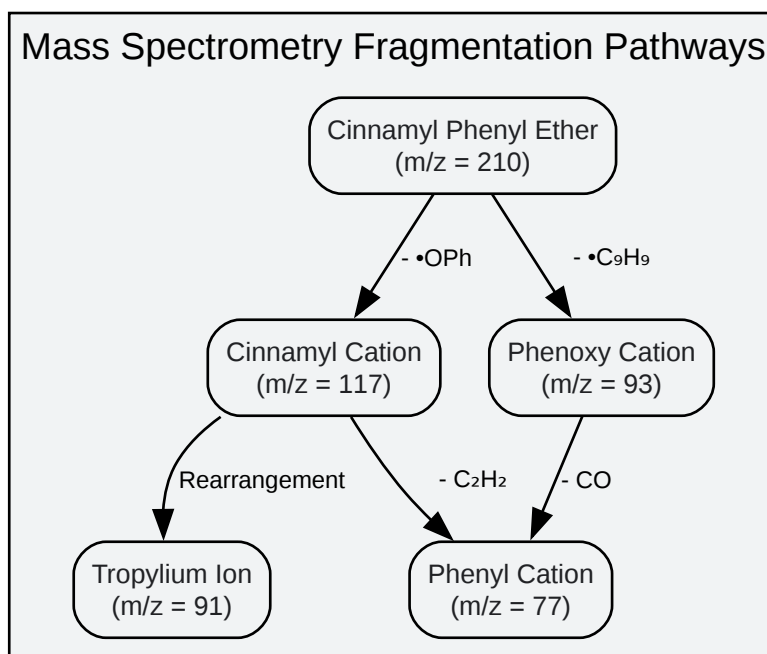
- The presence of both aromatic and vinylic C-H stretches above 3000 cm^{-1} is a key indicator of these functionalities.
- The C=C stretching vibrations for the aromatic rings and the double bond will appear in their respective regions.
- The most characteristic feature will be the strong C-O stretching bands of the aryl-alkyl ether linkage. An asymmetric stretch is expected around 1250 cm^{-1} and a symmetric stretch around 1050 cm^{-1} .
- A strong band around $965\text{-}980\text{ cm}^{-1}$ would confirm the trans configuration of the double bond.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **cinnamyl phenyl ether** ($\text{C}_{15}\text{H}_{14}\text{O}$), the molecular weight is approximately 210.27 g/mol .^[1]

Predicted Fragmentation Pattern:

- Molecular Ion (M^+): A peak at $m/z = 210$ is expected, corresponding to the intact molecule.
- Loss of Phenoxy Radical: Cleavage of the C-O bond can lead to the formation of a cinnamyl cation at $m/z = 117$ (C_9H_9^+) and a phenoxy radical.
- Loss of Cinnamyl Radical: Alternatively, cleavage can result in a phenoxy cation at $m/z = 93$ ($\text{C}_6\text{H}_5\text{O}^+$) and a cinnamyl radical.
- Tropylium Ion: The cinnamyl cation ($m/z = 117$) can rearrange to the more stable tropylium ion (C_7H_7^+) at $m/z = 91$.
- Phenyl Cation: A peak at $m/z = 77$ (C_6H_5^+) can arise from the fragmentation of either the cinnamyl or phenoxy portions of the molecule.



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Figure 3: Predicted major fragmentation pathways of **cinnamyl phenyl ether**.

Experimental Protocols

General Considerations:

- **Sample Purity:** Ensure the sample is of high purity to avoid interference from impurities in the spectra. Purification techniques such as column chromatography or recrystallization may be necessary.
- **Solvent Selection:** For NMR analysis, deuterated solvents that do not contain protons in the regions of interest should be used (e.g., CDCl₃, DMSO-d₆). The choice of solvent can slightly influence chemical shifts.

NMR Spectroscopy Protocol:

- **Sample Preparation:** Dissolve 5-10 mg of **cinnamyl phenyl ether** in approximately 0.6-0.7 mL of a suitable deuterated solvent in an NMR tube.

- **Instrument Setup:** Tune and shim the NMR spectrometer to ensure a homogeneous magnetic field.
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a $30\text{--}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction.
- **Spectral Analysis:** Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons. Analyze the chemical shifts and coupling patterns to assign the signals to the respective protons and carbons.

IR Spectroscopy Protocol:

- **Sample Preparation:** For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing it into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used for both liquid and solid samples with minimal sample preparation.
- **Background Spectrum:** Acquire a background spectrum of the empty sample compartment or the ATR crystal.
- **Sample Spectrum:** Acquire the spectrum of the sample.
- **Data Analysis:** The background spectrum is automatically subtracted from the sample spectrum. Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry Protocol:

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS) for volatile compounds.
- **Ionization:** Ionize the sample using a suitable method, such as Electron Ionization (EI) at 70 eV.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The abundance of each ion is measured by a detector.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peak and the major fragment ions. Propose fragmentation pathways consistent with the observed spectrum.

Conclusion

The spectroscopic characterization of **cinnamyl phenyl ether** through NMR, IR, and MS provides a comprehensive understanding of its molecular structure. By combining the information from these techniques, researchers can confidently identify the compound, assess its purity, and gain insights into its chemical properties. The predicted spectral data and fragmentation patterns outlined in this guide serve as a valuable reference for scientists working with this and related compounds.

References

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